

A Comparative Guide to the Efficacy of Nemalite in Flame Retardant Formulations

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Nemalite**'s performance as a flame retardant with other common alternatives, supported by experimental data. **Nemalite**, a naturally occurring mineral mixture of huntite and hydromagnesite, offers a halogen-free flame retardant solution for polymer formulations. Its efficacy is evaluated against established flame retardants such as Aluminium Hydroxide (ATH), Magnesium Hydroxide (MDH), and intumescent systems.

Mechanism of Action: A Synergistic Effect

Nemalite's flame retardancy stems from the endothermic decomposition of its two primary components, huntite $(Mg_3Ca(CO_3)_4)$ and hydromagnesite $(Mg_5(CO_3)_4(OH)_2\cdot 4H_2O).[1][2]$ This decomposition releases water vapor and carbon dioxide, which dilute flammable gases in the gas phase and cool the polymer surface.[2] The resulting mineral residue forms a protective char layer, further inhibiting combustion.[2][3]

The hydromagnesite component decomposes at a lower temperature (around 220°C), releasing water and carbon dioxide. The huntite decomposes at a higher temperature range (approximately 450-800°C), primarily releasing carbon dioxide.[1] This staged decomposition provides flame retardancy over a broad temperature range.

Comparative Data on Flame Retardant Performance



The following tables summarize key flammability metrics for **Nemalite** and its alternatives in various polymer systems. The data is compiled from peer-reviewed studies to ensure an objective comparison.

Limiting Oxygen Index (LOI)

The Limiting Oxygen Index (LOI) indicates the minimum oxygen concentration required to support the combustion of a material. A higher LOI value signifies better flame retardancy. The data below is from a study by Hollingbery and Hull (2012) on Ethylene Vinyl Acetate (EVA) composites with a 60% filler loading.

| Flame Retardant | Polymer Matrix | Filler Loading (% w/w) | Limiting Oxygen Index (%) |
|--------------------------------|----------------|---------------------------|------------------------------|
| Nemalite (HU43HM50) | EVA | 60 | 28.0 |
| Nemalite (HU41HM57) | EVA | 60 | 29.0 |
| Nemalite (HU24HM67) | EVA | 60 | 29.5 |
| Pure Hydromagnesite (HM100) | EVA | 60 | 29.5 |
| Aluminium Hydroxide (ATH) | EVA | 60 | 30.0 |

HUXXHMYY denotes a huntite-hydromagnesite mixture with XX% huntite and YY% hydromagnesite.

UL-94 Vertical Burn Test

The UL-94 is a widely used standard to classify the flammability of plastic materials. The V-0 rating indicates the highest level of flame retardancy in this classification, where burning stops within 10 seconds after two applications of a flame, and no flaming drips are observed.



| Flame Retardant | Polymer Matrix | Filler Loading (% w/w) | UL-94 Rating |
|--------------------------------------|--------------------|---------------------------|----------------------|
| Nemalite (High Hydromagnesite) | Polypropylene (PP) | >42% | V-0 |
| Nemalite (Low Hydromagnesite) | Polypropylene (PP) | <40% | Fails to achieve V-0 |
| Magnesium Hydroxide (MDH) | Polypropylene (PP) | 60% | V-0 |
| Ammonium Polyphosphate (Intumescent) | Polypropylene (PP) | 30% | V-0[4] |

Cone Calorimetry

Cone calorimetry is a small-scale test that measures heat release rate (HRR), time to ignition (TTI), and other key combustion parameters. The data below is from Hollingbery and Hull (2012) for EVA composites at a 60% filler loading under a heat flux of 50 kW/m².

| Flame Retardant | Time to Ignition (s) | Peak Heat Release Rate (kW/m²) | Average Heat Release Rate (kW/m²) |
|--------------------------------|----------------------|-----------------------------------|---|
| Nemalite (HU43HM50) | 98 | 138 | 65 |
| Nemalite (HU93HM5) | 78 | 155 | 80 |
| Pure Hydromagnesite (HM100) | 101 | 135 | 63 |
| Aluminium Hydroxide (ATH) | 102 | 130 | 60 |
| Magnesium Hydroxide (MDH) | 125 | 115 | 55 |



Experimental Protocols Limiting Oxygen Index (LOI) - ASTM D2863

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will support flaming combustion of a plastic specimen.

Methodology:

- A vertically oriented sample of specified dimensions is placed in a glass chimney.
- A mixture of oxygen and nitrogen is flowed upwards through the chimney.
- The top of the specimen is ignited.
- The oxygen concentration in the gas mixture is systematically varied until the minimum concentration that sustains burning for a specified time or over a specified length of the sample is determined.

UL-94 Vertical Burn Test

Objective: To classify the flammability of plastic materials based on their response to a small flame ignition source.

Methodology:

- A rectangular test specimen is held vertically.
- A calibrated flame is applied to the bottom of the specimen for 10 seconds and then removed. The duration of flaming is recorded.
- The flame is reapplied for another 10 seconds and then removed. The duration of flaming and glowing is recorded.
- A piece of cotton is placed below the specimen to determine if flaming drips occur.
- Materials are classified as V-0, V-1, or V-2 based on the flaming and glowing times and the presence of flaming drips.



Cone Calorimetry - ASTM E1354

Objective: To measure the heat release rate and other combustion properties of materials exposed to a controlled level of radiant heat.

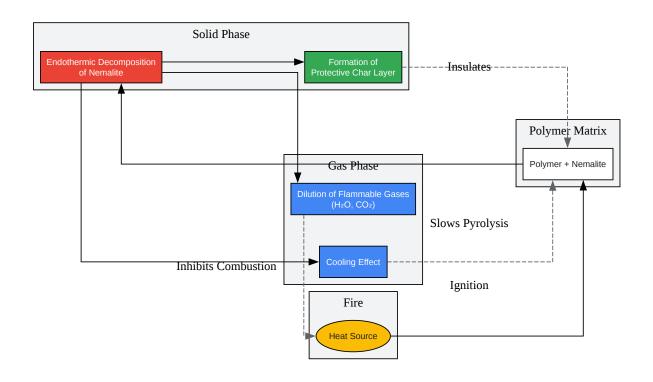
Methodology:

- A 100mm x 100mm specimen is placed horizontally under a conical radiant heater.
- The specimen is exposed to a specified heat flux (e.g., 50 kW/m²).
- A spark igniter is used to ignite the gases evolved from the decomposing sample.
- The oxygen concentration and mass flow rate of the combustion products in the exhaust duct are continuously measured to determine the heat release rate based on the principle of oxygen consumption calorimetry.
- Other parameters such as time to ignition, mass loss rate, and smoke production are also recorded.

Visualizing the Flame Retardancy Process

The following diagrams illustrate the key mechanisms and workflows involved in evaluating the efficacy of **Nemalite**.

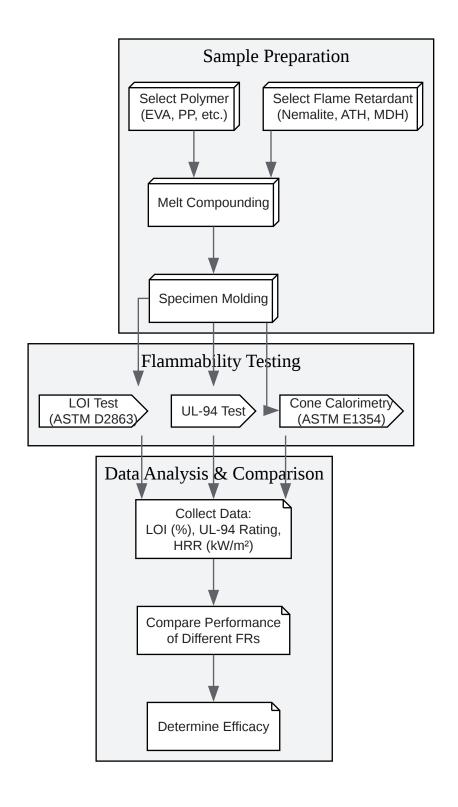




Click to download full resolution via product page

Caption: Flame retardant mechanism of Nemalite.





Click to download full resolution via product page

Caption: Experimental workflow for evaluating flame retardant efficacy.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Use of hydromagnesite & huntite in plastics as a new flame retardant | AVESİS [avesis.aybu.edu.tr]
- 2. [PDF] The fire retardant effects of huntite in natural mixtures with hydromagnesite |
 Semantic Scholar [semanticscholar.org]
- 3. knowledge.lancashire.ac.uk [knowledge.lancashire.ac.uk]
- 4. Investigation of mechanical, physical and flame retardant properties of polypropylene compounds using synergisticcombination of minerals and intumescent flame retardants [polen.itu.edu.tr]
- To cite this document: BenchChem. [A Comparative Guide to the Efficacy of Nemalite in Flame Retardant Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801135#validating-the-efficacy-of-nemalite-in-flame-retardant-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com